

Technical Safety & Handling Guide: 1,2-Dimethylpyrrole

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Compound of Interest

Compound Name: 1,2-Dimethylpyrrole

CAS No.: 600-29-3

Cat. No.: B1599162

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CAS: 600-29-3 | Formula: C₆H₉N | Molecular Weight: 95.14 g/mol [1]

Executive Summary: The Isomer Distinction

Critical Alert for Researchers: **1,2-Dimethylpyrrole** (N-methyl-2-methylpyrrole) is frequently confused with its more common isomer, 2,5-dimethylpyrrole. While they share a molecular formula, their reactivity and safety profiles differ significantly due to the substitution pattern on the nitrogen atom.[2]

- **1,2-Dimethylpyrrole:** A tertiary amine structure.[2] It lacks the N-H proton, making it a stronger nucleophile and preventing N-deprotonation side reactions.[2]
- **2,5-Dimethylpyrrole:** A secondary amine.[2]

This guide focuses exclusively on the 1,2-isomer (CAS 600-29-3), a potent nucleophilic building block used in the synthesis of complex heterocycles and pharmaceutical intermediates. Its primary acute hazard is irreversible eye damage (H318), necessitating strict engineering controls beyond standard organic solvent protocols.[2]

Part 1: Chemical Identity & Physicochemical Properties[3]

Unlike the well-characterized 2,5-isomer, experimental physical data for **1,2-dimethylpyrrole** is sparse in public databases. The values below combine available experimental data with chemically grounded estimates based on structural analogs (1-methylpyrrole and 2-methylpyrrole).

Physicochemical Data Table

Property	Value / Estimate	Source / Rationale
Physical State	Liquid (Colorless to pale yellow)	Standard pyrrole behavior
Boiling Point	Est. 140–150 °C	Interpolated between 1-methylpyrrole (112°C) and 2-methylpyrrole (148°C) [1].
Flash Point	Est. 45–55 °C	Consistent with GHS H226 (Flammable Liquid) classification.[2]
Density	~0.90–0.94 g/mL	Analogous to methylpyrrole derivatives.[2]
Solubility	Immiscible in water; Miscible in EtOH, DMSO	Lipophilic heterocyclic ring.[2]
Reactivity	High Nucleophilicity	Electron-rich aromatic ring; prone to oxidation in air.[2]

Scientist's Insight - Stability: Pyrroles are notoriously sensitive to oxidation and acid-catalyzed polymerization. **1,2-Dimethylpyrrole** should be stored under an inert atmosphere (Argon/Nitrogen) at 2–8°C to prevent the formation of polymeric tars, which can complicate purification and yield calculation.

Part 2: Hazard Identification & Toxicology (GHS)

The regulatory classification highlights a specific, severe risk profile.[2] The combination of flammability and severe eye toxicity requires a "zero-exposure" approach to handling.

GHS Classification (29 CFR 1910.1200 / CLP)

- Flammable Liquid 3 (H226): Flammable liquid and vapor.[2]
- Acute Toxicity, Oral 4 (H302): Harmful if swallowed.[2]
- Skin Irritation 2 (H315): Causes skin irritation.[2]
- Eye Damage 1 (H318): DANGER - Causes serious eye damage.[2]
- STOT SE 3 (H335): May cause respiratory irritation.[2]

Deep Dive: The Mechanism of Eye Damage (H318)

The "Danger" signal word for eye damage is not to be taken lightly.[2] Unlike simple irritants, substances with H318 classification can cause corneal opacity and irreversible vision loss upon contact.[2]

- Mechanism: The basicity of the nitrogen (though weak in pyrroles, the alkyl substitution increases electron density) combined with the solvent properties allows the chemical to penetrate the corneal epithelium rapidly.[2]
- Protocol Implication: Standard safety glasses are insufficient.[2] Chemical splash goggles or a face shield are mandatory when handling volumes >10 mL or during transfers.

Part 3: Safe Handling & Engineering Controls

Engineering Controls

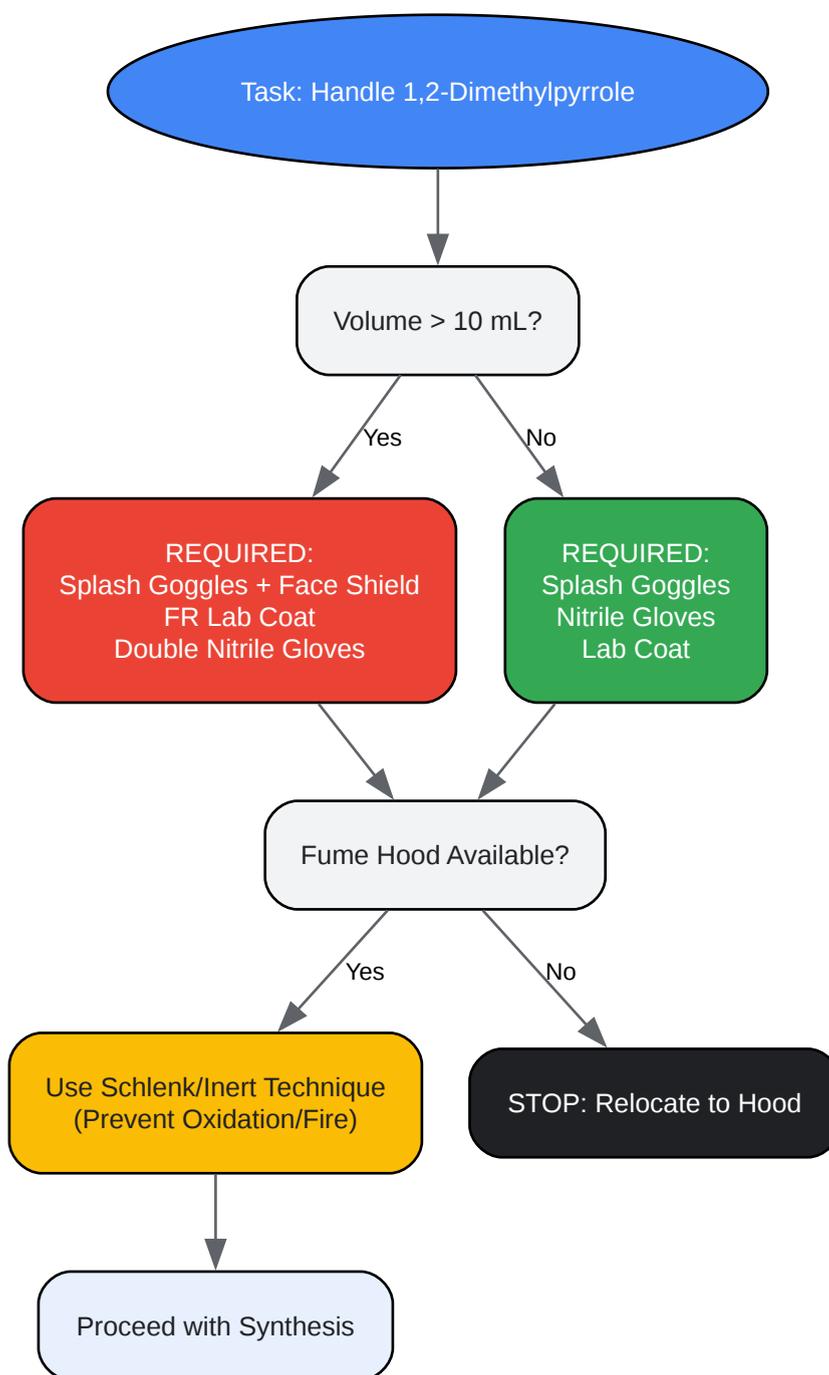
- Primary Containment: All operations involving open transfers must occur within a certified chemical fume hood.[2]
- Airflow: Maintain face velocity >100 fpm to capture volatile vapors (H335).
- Inert Atmosphere: Use a Schlenk line or glovebox for dispensing to maintain purity and reduce fire risk.[2]

Personal Protective Equipment (PPE) Matrix

Body Part	Recommended PPE	Scientific Rationale
Eyes/Face	Chemical Splash Goggles + Face Shield	Prevents direct splash entry; shields face from exothermic reaction spatters.[2]
Hands	Nitrile (Double gloved) or Barrier Laminate	Pyrroles can permeate standard latex.[2] Double gloving provides a breakthrough time buffer.
Respiratory	Half-mask with Organic Vapor Cartridge	Required only if working outside a fume hood (e.g., spill cleanup).[2]
Body	Flame-Resistant (FR) Lab Coat	Mitigates H226 flammability risk.[2]

Safety Decision Workflow

The following diagram outlines the decision logic for handling **1,2-dimethylpyrrole**, prioritizing eye protection and flammability controls.



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Figure 1: Risk Assessment Workflow for **1,2-Dimethylpyrrole** handling. Note the escalation of PPE based on volume.

Part 4: Synthesis & Application in Drug

Development[4]

The Nucleophilic Advantage

In medicinal chemistry, **1,2-dimethylpyrrole** is valued for its enhanced nucleophilicity compared to NH-pyrroles.[2] The methyl group on the nitrogen pushes electron density into the ring (inductive effect), making the C-5 position highly reactive toward electrophiles.

Key Application: Reaction with Benzhydrylium Ions and Alkylsquarates.[2] Research demonstrates that **1,2-dimethylpyrrole** reacts with electrophiles (like benzhydrylium ions) significantly faster than its N-unsubstituted counterparts [2].[2] This makes it an ideal candidate for:

- C-C Bond Formation: Rapid functionalization at the 5-position.
- Squaraine Dye Synthesis: Reacts with alkylsquarates to form squarylium dyes used in bio-imaging [3].[2]

Experimental Protocol: Electrophilic Substitution (General)

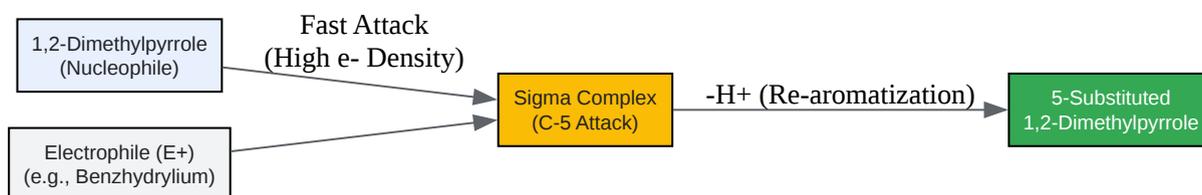
Note: This is a generalized procedure based on reactivity profiles [2].

- Setup: Flame-dry a 50 mL round-bottom flask equipped with a magnetic stir bar and argon inlet.
- Reagents: Dissolve **1,2-dimethylpyrrole** (1.0 eq) in anhydrous Dichloromethane (DCM).
- Addition: Cool to 0°C. Add the electrophile (e.g., acid chloride or benzhydrylium salt) dropwise to control the exotherm.
- Monitoring: Monitor by TLC. The high nucleophilicity usually drives the reaction to completion within 1–2 hours.
- Quench: Quench with saturated NaHCO₃ (aq).

- Safety Note: Quenching may release CO₂; ensure venting to prevent pressure buildup.[2]

Reactivity Pathway Diagram

The following diagram illustrates the nucleophilic attack mechanism, highlighting the specific reactivity of the 1,2-isomer.



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Figure 2: Nucleophilic substitution pathway at the C-5 position, facilitated by N-methyl electron donation.

Part 5: Emergency Response Protocols

Fire (H226)

- Media: Carbon dioxide (CO₂), dry chemical powder, or alcohol-resistant foam.
- Contraindication: Do NOT use a solid water stream; it may scatter the burning liquid (density < 1.0).[2]

Accidental Release (Spill)

- Evacuate: Clear the immediate area of ignition sources.[2]
- PPE: Don full PPE (Goggles, Nitrile gloves, Respirator if outside hood).[2]
- Contain: Cover spill with an inert absorbent (Vermiculite or Sand).[2]
 - Do not use sawdust (combustible).[2]
- Disposal: Transfer to a sealed container labeled "Flammable Hazardous Waste."

First Aid

- Eye Contact (Critical): Rinse immediately with water for at least 15 minutes, lifting upper and lower eyelids.[2] Seek immediate ophthalmological attention.
- Skin Contact: Wash with soap and water.[2] Remove contaminated clothing (solvents can trap chemical against skin).
- Ingestion: Rinse mouth. Do NOT induce vomiting (risk of aspiration). Call a Poison Control Center.

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